

Synonyms and alternative names for 3-Hydroxyadamantan-1-yl methacrylate.

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Compound of Interest

Compound Name: 3-Hydroxyadamantan-1-yl
methacrylate

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In-Depth Technical Guide: 3-Hydroxyadamantan-1-yl Methacrylate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **3-Hydroxyadamantan-1-yl methacrylate**, a key monomer in the development of advanced polymers. This document details its chemical identity, physicochemical properties, and provides insights into its synthesis and polymerization, crucial for its application in research and development.

Chemical Identity and Nomenclature

3-Hydroxyadamantan-1-yl methacrylate is a functionalized adamantane derivative incorporating a methacrylate group. This unique structure imparts desirable properties to polymers, such as high thermal stability and etch resistance, making it a valuable component in the formulation of materials for drug delivery systems, medical devices, and advanced coatings.

Synonyms and Alternative Names: A variety of names are used in literature and commercial listings to refer to this compound. Understanding these is crucial for comprehensive literature searches and material sourcing.

Synonym/Alternative Name

1,3-Adamantanediol monomethacrylate

1-Hydroxy-3-adamantyl methacrylate

1-Methacryloyloxy-3-adamantanol

3-Hydroxy-1-methacryloyloxyadamantane

3-Hydroxyadamant-1-yl methacrylate

HAMA

Methacrylic Acid 3-Hydroxy-1-adamantyl Ester

2-Propenoic acid, 2-methyl-, 3-hydroxytricyclo[3.3.1.1^{3,7}]dec-1-yl ester

CAS Number: 115372-36-6

Physicochemical Properties

The following table summarizes the key physicochemical properties of **3-Hydroxyadamantan-1-yl methacrylate**. These properties are essential for its handling, processing, and application.

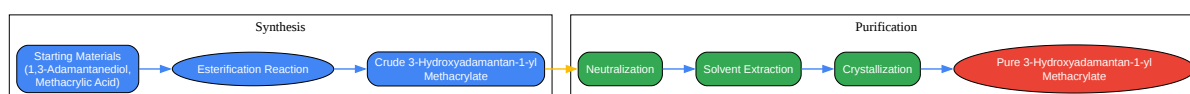
Property	Value
Molecular Formula	C ₁₄ H ₂₀ O ₃
Molecular Weight	236.31 g/mol
Appearance	White to off-white crystalline powder
Melting Point	89-93 °C
Boiling Point	329 °C (predicted)
Density	1.17 g/cm ³ (predicted)
Solubility	Soluble in methanol and other common organic solvents.

Synthesis and Purification

The primary route for the synthesis of **3-Hydroxyadamantan-1-yl methacrylate** is the esterification of 1,3-adamantanediol with methacrylic acid.[1]

Synthesis Workflow

The synthesis can be visualized as a two-step process: the reaction of the starting materials followed by purification of the crude product.



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Caption: General workflow for the synthesis and purification of **3-Hydroxyadamantan-1-yl methacrylate**.

Experimental Protocol: Synthesis

While a detailed, peer-reviewed experimental protocol for the synthesis of **3-Hydroxyadamantan-1-yl methacrylate** is not readily available in the public domain, a general procedure can be inferred from standard esterification methods and information from technical data sheets.

Materials:

- 1,3-Adamantanediol
- Methacrylic acid
- An appropriate acid catalyst (e.g., p-toluenesulfonic acid)
- An organic solvent (e.g., toluene)

- A polymerization inhibitor (e.g., hydroquinone)

Procedure:

- To a reaction flask equipped with a Dean-Stark apparatus, add 1,3-adamantanediol, a molar excess of methacrylic acid, the acid catalyst, and the polymerization inhibitor in the chosen organic solvent.
- Heat the mixture to reflux and continuously remove the water formed during the reaction via the Dean-Stark trap.
- Monitor the reaction progress by techniques such as Thin Layer Chromatography (TLC) or Gas Chromatography (GC).
- Once the reaction is complete, cool the mixture to room temperature.

Experimental Protocol: Purification

Purification is critical to remove unreacted starting materials, catalyst, and by-products.

Procedure:

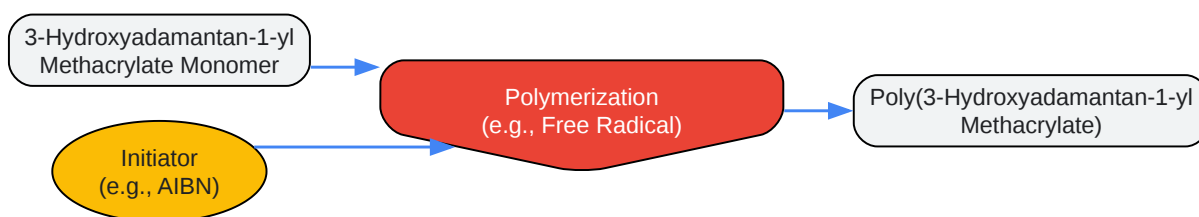
- Wash the cooled reaction mixture with a basic aqueous solution (e.g., saturated sodium bicarbonate) to neutralize the acidic components.
- Separate the organic layer and wash it with brine.
- Dry the organic layer over an anhydrous salt (e.g., magnesium sulfate or sodium sulfate).
- Filter the drying agent and concentrate the organic solution under reduced pressure.
- The crude product can be further purified by recrystallization from a suitable solvent system (e.g., a mixture of a good solvent like ethyl acetate and a poor solvent like hexane) to yield the final, high-purity product.

Polymerization

3-Hydroxyadamantan-1-yl methacrylate can be polymerized through various methods, with free-radical polymerization being a common approach. The bulky adamantyl group influences the polymerization kinetics and the properties of the resulting polymer.

Polymerization Scheme

The polymerization process involves the opening of the double bond of the methacrylate group to form a long polymer chain.



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Caption: Schematic of the polymerization of **3-Hydroxyadamantan-1-yl methacrylate**.

Experimental Protocol: Free-Radical Polymerization (General)

The following is a general procedure for the free-radical polymerization of methacrylate monomers, which can be adapted for **3-Hydroxyadamantan-1-yl methacrylate**.

Materials:

- **3-Hydroxyadamantan-1-yl methacrylate**
- A free-radical initiator (e.g., Azobisisobutyronitrile (AIBN) or Benzoyl peroxide (BPO))
- An appropriate anhydrous solvent (e.g., toluene or dioxane)

Procedure:

- Dissolve the **3-Hydroxyadamantan-1-yl methacrylate** monomer and the initiator in the chosen solvent in a reaction vessel.
- De-gas the solution by several freeze-pump-thaw cycles or by bubbling with an inert gas (e.g., nitrogen or argon) to remove oxygen, which can inhibit polymerization.
- Heat the reaction mixture to a temperature appropriate for the chosen initiator (typically 60-80 °C for AIBN) under an inert atmosphere.
- Allow the polymerization to proceed for the desired time, which can range from a few hours to 24 hours, depending on the desired molecular weight and conversion.
- Terminate the polymerization by cooling the reaction mixture and exposing it to air.
- Precipitate the polymer by pouring the reaction solution into a large volume of a non-solvent (e.g., methanol or hexane).
- Collect the precipitated polymer by filtration, wash it with the non-solvent, and dry it under vacuum to a constant weight.

Spectroscopic Data

While specific, publicly available spectra for **3-Hydroxyadamantan-1-yl methacrylate** are limited, the expected characteristic signals based on its structure are outlined below.

Researchers should perform their own analytical characterization to confirm the identity and purity of their synthesized material.

¹H NMR:

- Vinyl protons: Two singlets or narrowly split multiplets in the range of 5.5-6.5 ppm.
- Adamantyl protons: A series of broad multiplets in the range of 1.5-2.5 ppm.
- Methyl protons: A singlet around 1.9 ppm.
- Hydroxy proton: A broad singlet, the chemical shift of which is dependent on concentration and solvent.

¹³C NMR:

- Carbonyl carbon: A signal in the range of 165-170 ppm.
- Vinyl carbons: Signals in the range of 120-140 ppm.
- Quaternary carbons of adamantyl group: Signals in the range of 30-75 ppm.
- CH and CH₂ carbons of adamantyl group: Signals in the range of 30-50 ppm.
- Methyl carbon: A signal around 18 ppm.

FT-IR:

- C=O stretch (ester): A strong absorption band around 1700-1720 cm⁻¹.
- C=C stretch (vinyl): An absorption band around 1630-1640 cm⁻¹.
- O-H stretch (hydroxyl): A broad absorption band in the region of 3200-3600 cm⁻¹.
- C-H stretch (adamantyl and methyl): Absorption bands in the region of 2850-3000 cm⁻¹.

Applications in Drug Development and Research

The unique properties of polymers derived from **3-Hydroxyadamantan-1-yl methacrylate** make them attractive for various applications in the pharmaceutical and biomedical fields. The rigid and bulky adamantyl group can enhance the thermal stability and mechanical strength of polymers, while the hydroxyl group provides a site for further functionalization or for modulating hydrophilicity. Potential applications include:

- **Drug Delivery:** As a component of copolymers for controlled release formulations, where the adamantyl group can influence drug loading and release kinetics.
- **Medical Device Coatings:** To improve the biocompatibility and durability of medical implants and devices.
- **Biomaterials:** In the development of scaffolds for tissue engineering, where its mechanical properties can be advantageous.

This technical guide serves as a foundational resource for professionals working with **3-Hydroxyadamantan-1-yl methacrylate**. For specific applications, further optimization of synthesis, purification, and polymerization protocols will be necessary.

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References

- 1. 3-Hydroxy-1-adamantyl methacrylate | 115372-36-6 [chemicalbook.com]
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